

An In-depth Technical Guide to 5-Bromo-2-chloronicotinic Acid

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Compound of Interest

Compound Name: *5-Bromo-2-chloronicotinic acid*

Cat. No.: *B1272391*

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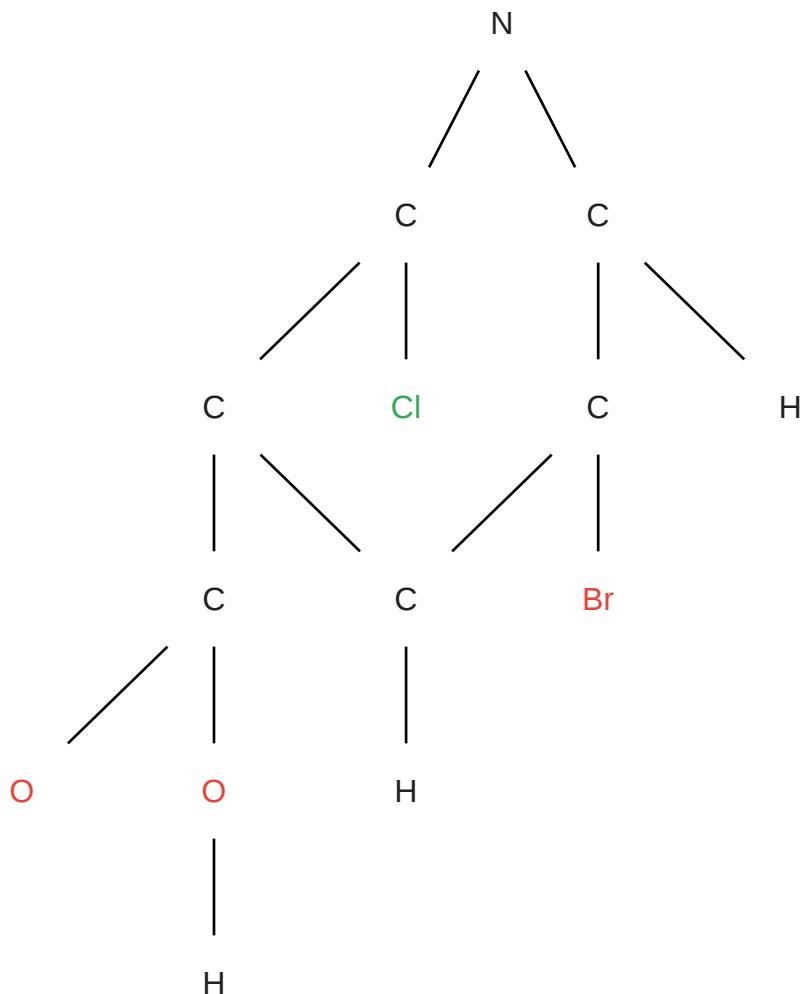
This technical guide provides a comprehensive overview of the chemical and physical properties, molecular structure, synthesis, and analytical characterization of **5-Bromo-2-chloronicotinic acid**. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Compound Information

5-Bromo-2-chloronicotinic acid is a halogenated pyridine derivative that serves as a versatile intermediate in the synthesis of various pharmaceutical and agrochemical compounds. Its chemical structure incorporates a pyridine ring substituted with a bromine atom, a chlorine atom, and a carboxylic acid group, providing multiple reaction sites for further chemical modifications.

Molecular Structure

The molecular structure of **5-Bromo-2-chloronicotinic acid** is depicted below.



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Molecular structure of **5-Bromo-2-chloronicotinic acid**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-Bromo-2-chloronicotinic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	C6H3BrCINO2	[1] [2] [3]
Molecular Weight	236.45 g/mol	[1] [2]
IUPAC Name	5-bromo-2-chloropyridine-3-carboxylic acid	[1]
CAS Number	29241-65-4	[2] [3] [4]
Melting Point	173-176 °C	[5]
Appearance	Solid	[5]
InChI Key	UKNYSJCAGUXDOQ-UHFFFAOYSA-N	[6]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **5-Bromo-2-chloronicotinic acid**.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **5-Bromo-2-chloronicotinic acid** provides characteristic signals for the aromatic protons on the pyridine ring.

Chemical Shift (δ)	Multiplicity	Coupling Constant (J)	Assignment	Solvent
8.66 ppm	d	2.5 Hz	1H	acetone-d6
8.43 ppm	d	2.5 Hz	1H	acetone-d6

Data sourced
from
[ChemicalBook](#)[\[2\]](#)

Mass Spectrometry

Mass spectrometry data confirms the molecular weight of the compound.

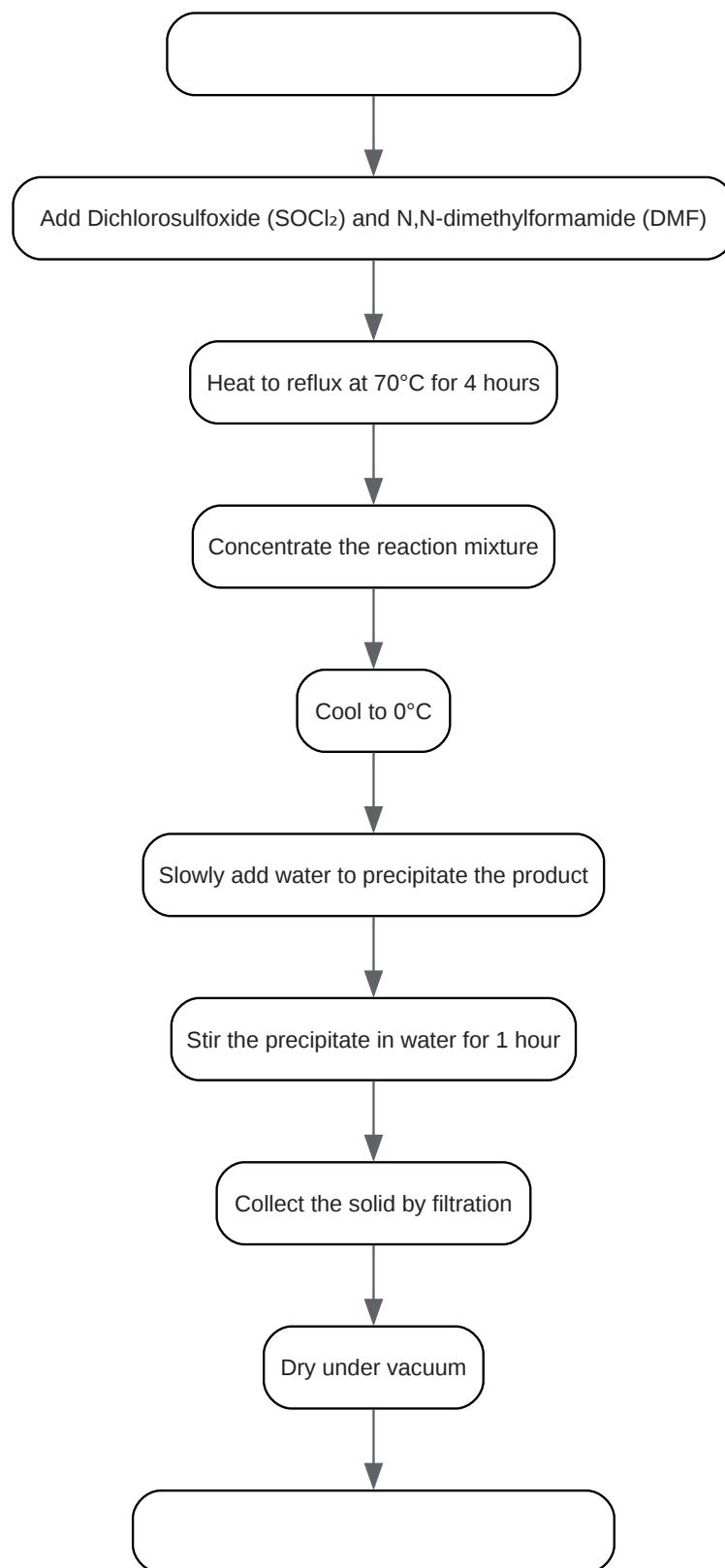
Ion	m/z (measured)
$[M + H]^+$	236.2

Data sourced from ChemicalBook[\[2\]](#)

Synthesis Protocol

A common method for the synthesis of **5-Bromo-2-chloronicotinic acid** involves the chlorination of 5-bromo-2-hydroxynicotinic acid.[\[2\]](#)

Experimental Workflow

[Click to download full resolution via product page](#)**Synthesis workflow for 5-Bromo-2-chloronicotinic acid.**

Detailed Methodology

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, a mixture of 5-bromo-2-hydroxynicotinic acid (32.9 g, 0.151 mol), dichlorosulfoxide (thionyl chloride, 167 mL), and N,N-dimethylformamide (10.5 mL) is prepared.[2]
- Reaction: The mixture is heated to reflux at 70°C and maintained at this temperature for 4 hours.[2]
- Work-up: Upon completion of the reaction, the mixture is concentrated under reduced pressure to remove excess thionyl chloride. The residue is then cooled to 0°C in an ice bath. [2]
- Precipitation: Water is slowly added to the cooled residue to quench the reaction and precipitate the product as an off-white solid.[2]
- Purification: The precipitate is stirred in water for 1 hour, collected by filtration, and then dried under vacuum. This process yields **5-bromo-2-chloronicotinic acid** (35.5 g, 99% yield).[2] The product can be used directly in subsequent reactions or further purified by recrystallization from hot water.[2]

Safety and Handling

5-Bromo-2-chloronicotinic acid is classified as harmful if swallowed and may cause skin and eye irritation.[1] It is essential to handle this compound in a well-ventilated area and use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[7][8]

GHS Hazard Information

Hazard Code	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation

Data sourced from PubChem[1]

Precautionary Statements

Precautionary Code	Description
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P280	Wear protective gloves/ eye protection/ face protection.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Data sourced from various safety data sheets[9]

[10]

Store the container tightly closed in a dry, cool, and well-ventilated place, away from incompatible materials.[7]

Conclusion

5-Bromo-2-chloronicotinic acid is a valuable building block in organic synthesis. This guide has provided a detailed overview of its molecular structure, physicochemical properties, spectroscopic data, a reliable synthesis protocol, and essential safety information. The presented data and methodologies are intended to support researchers and scientists in their work with this compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Bromo-2-chloronicotinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272391#5-bromo-2-chloronicotinic-acid-molecular-structure]

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